

# N-Phenyl-3-(trifluoromethyl)aniline safety data sheet and handling precautions

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## Compound of Interest

Compound Name: N-Phenyl-3-(trifluoromethyl)aniline

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An In-depth Technical Guide to the Safe Handling of **N-Phenyl-3-(trifluoromethyl)aniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **N-Phenyl-3-(trifluoromethyl)aniline**, a compound often utilized in chemical synthesis and drug discovery. The information is compiled from various safety data sheets (SDS) and chemical information sources to ensure a thorough understanding of its potential hazards and the necessary safety measures.

## Chemical Identification and Physical Properties

**N-Phenyl-3-(trifluoromethyl)aniline** is an aromatic amine containing a trifluoromethyl group. This substitution can significantly influence its chemical reactivity and biological activity.

Identifier	Value
IUPAC Name	N-phenyl-3-(trifluoromethyl)aniline
Synonyms	3-(Trifluoromethyl)diphenylamine, m-Trifluoromethyldiphenylamine
CAS Number	101-23-5[1]
Molecular Formula	C13H10F3N[1]
Molecular Weight	237.22 g/mol [1]
Appearance	Colorless liquid with a fishlike odor[2]
Boiling Point	187-189 °C[3]
Melting Point	5-6 °C[3]
Density	1.29 g/mL at 25 °C
Flash Point	85 °C (185 °F)[3]
Solubility	Insoluble in water[2]

## Hazard Identification and Classification

This chemical is considered hazardous. The following table summarizes its classification and potential health effects.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed[4]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin[4]
Acute Toxicity, Inhalation	Category 1	Fatal if inhaled[4]
Skin Corrosion/Irritation	Category 2	Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation[4]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	May cause damage to organs through prolonged or repeated exposure[4]

Signal Word: Danger[4]

## Handling Precautions and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **N-Phenyl-3-(trifluoromethyl)aniline**.

## Engineering Controls

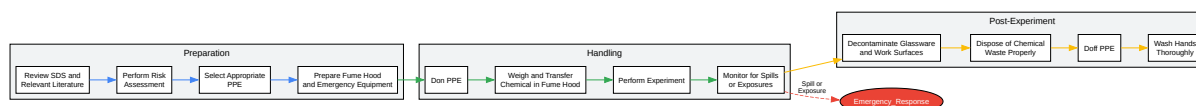
- Work should be conducted in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][5]

## Personal Protective Equipment

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4] A recommended filter type is for ammonia and organic ammonia derivatives (Type K, Green). [4]

## Experimental Workflow for Safe Handling

The following diagram illustrates a generalized workflow for handling hazardous chemicals like **N-Phenyl-3-(trifluoromethyl)aniline**.



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Caption: A generalized workflow for the safe handling of hazardous chemicals.

## First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance.[4]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[4] Seek immediate medical attention.[4]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses, if present and easy to do.[1] Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[1][4] Rinse mouth with water.[1] Call a physician or poison control center immediately.[4]

## Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5] The material may be air-sensitive and may darken in color during storage.[4][5]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5] Do not allow the chemical to enter drains.[1]

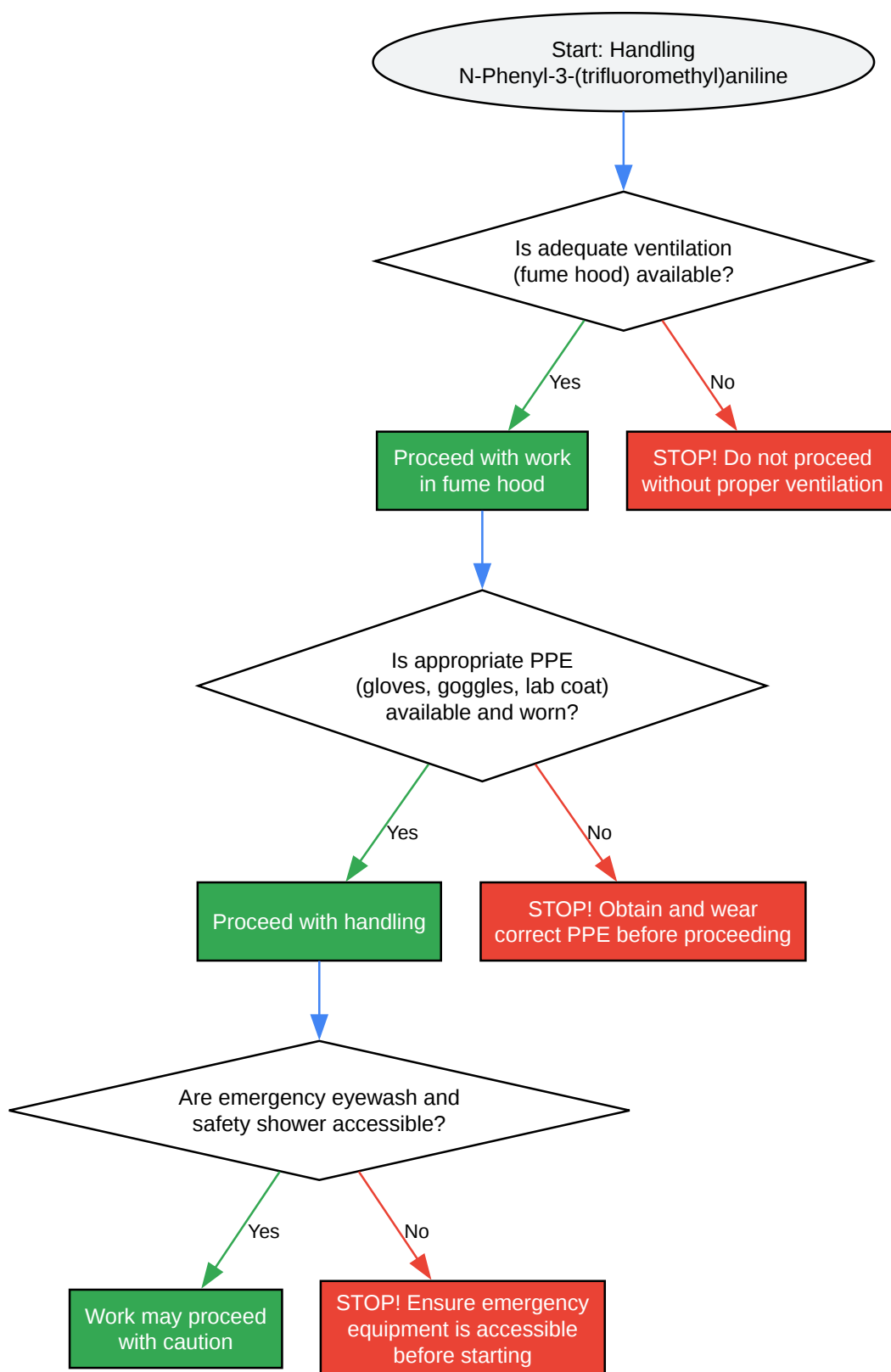
## Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel to a safe area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if safe to do so.[\[1\]](#)
- Absorb: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[4\]](#)
- Collect: Collect the absorbed material in suitable, closed containers for disposal.[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly.

## Risk Assessment Decision Tree

This decision tree provides a logical framework for assessing the risks associated with handling **N-Phenyl-3-(trifluoromethyl)aniline**.



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Caption: A decision tree for risk assessment before handling the chemical.

Disclaimer: This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet (SDS) for **N-Phenyl-3-(trifluoromethyl)aniline** before use.

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